

Stability of Vericiguat in different solvent and storage conditions

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Compound of Interest

Compound Name: Vericiguat

Cat. No.: B611664

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Vericiguat Stability: A Technical Guide for Researchers

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability of **vericiguat** in various solvents and under different storage conditions. The following troubleshooting guides and frequently asked questions (FAQs) address common challenges encountered during experimental procedures.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the recommended storage conditions for solid **vericiguat**?

A1: Solid **vericiguat** should be stored at -20°C for long-term stability, where it is reported to be stable for at least four years. For formulated tablets (Verquvo™), the recommended storage is at a controlled room temperature of 20°C to 25°C (68°F to 77°F), with excursions permitted to 15°C to 30°C (59°F to 86°F)[1].

Q2: In which solvents is **vericiguat** soluble, and what is its stability in these solvents?

A2: **Vericiguat** is freely soluble in dimethyl sulfoxide (DMSO) and slightly soluble in acetone, while it is very slightly soluble in ethanol, acetonitrile, methanol, and ethyl acetate[2]. A stock solution in an organic solvent like DMSO can be stored at -80°C for at least one year. General

studies on compound stability in DMSO at room temperature suggest that while many compounds are stable for months, degradation can occur, so it is best practice to prepare fresh solutions or store them at low temperatures[3][4]. The stability of **vericiguat** crushed and suspended in tap water has been demonstrated for up to 4 hours[1].

Q3: My **vericiguat** solution appears to have degraded. What are the likely causes?

A3: **Vericiguat** is susceptible to degradation under certain conditions. Forced degradation studies have shown that it is sensitive to alkaline, oxidative, and thermal stress. Therefore, exposure of your solution to high pH (alkaline conditions), oxidizing agents, or elevated temperatures could lead to degradation.

Q4: I am conducting a stability study. Under which conditions is **vericiguat** expected to be stable?

A4: **Vericiguat** has demonstrated stability under photolytic conditions. One study showed no degradation when exposed to direct sunlight for 6 hours. It also showed minimal degradation under neutral and acidic conditions at room temperature for up to 30 hours.

Q5: How can I analyze the stability of my **vericiguat** samples?

A5: A stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method is recommended. Several methods have been developed that can separate **vericiguat** from its degradation products. A detailed experimental protocol for a suitable HPLC method is provided below.

Data Summary

The following tables summarize the available quantitative data on the solubility and stability of **vericiguat**.

Table 1: Solubility of **Vericiguat**

Solvent	Solubility
Dimethyl sulfoxide (DMSO)	Freely soluble
Acetone	Slightly soluble
Ethanol	Very slightly soluble
Acetonitrile	Very slightly soluble
Methanol	Very slightly soluble
Ethyl acetate	Very slightly soluble
Water	Slightly soluble

Table 2: Summary of Forced Degradation Studies of **Vericiguat**

Stress Condition	Reagent/Temperature	Duration	Degradation (%)
Acidic	5N HCl	30 hours	18.20%
Alkaline	5N NaOH	30 hours	20.57%
Oxidative	3% H ₂ O ₂	30 hours	2.41%
Thermal	80°C	2 hours	No degradation
Photolytic	Direct sunlight	6 hours	No degradation

Experimental Protocols

Protocol 1: Stability-Indicating RP-HPLC Method for Vericiguat

This protocol is based on a validated method for the estimation of **vericiguat** and its degradation products.

1. Materials and Reagents:

- **Vericiguat** reference standard

- Potassium dihydrogen phosphate (KH_2PO_4)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Orthophosphoric acid (for pH adjustment)

2. Chromatographic Conditions:

- Instrument: Agilent 1260 Infinity II HPLC system with a photodiode array detector or equivalent.
- Column: Zorbax Eclipse Plus C18 (250 mm x 4.6 mm, 5 μm) or equivalent.
- Mobile Phase: 10mM Potassium dihydrogen phosphate buffer: Methanol (60:40 v/v). The buffer pH should be adjusted as needed for optimal separation.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 256 nm.
- Injection Volume: 10 μL .
- Column Temperature: Ambient.

3. Preparation of Solutions:

- Mobile Phase: Dissolve an appropriate amount of KH_2PO_4 in HPLC grade water to make a 10mM solution. Mix with methanol in a 60:40 ratio. Filter through a 0.45 μm membrane filter and degas.
- Standard Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of **vericiguat** reference standard and dissolve in 10 mL of the mobile phase.
- Working Standard Solution (100 $\mu\text{g/mL}$): Dilute 1 mL of the stock solution to 10 mL with the mobile phase.

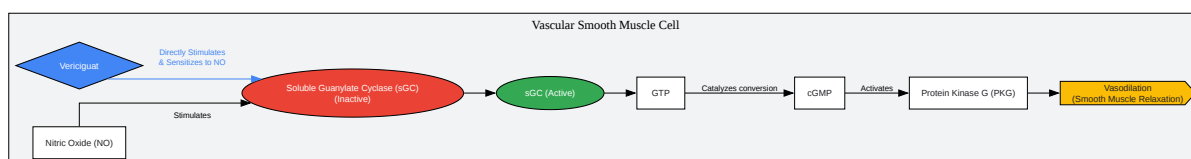
4. Sample Analysis:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the working standard solution to determine the retention time of **vericiguat**.
- Inject the prepared sample solutions.
- Monitor the chromatogram for the appearance of new peaks, which may indicate degradation products. The peak purity of the main **vericiguat** peak should be assessed.

Visualizations

Vericiguat Signaling Pathway

Vericiguat is a stimulator of soluble guanylate cyclase (sGC). It enhances the nitric oxide (NO)-sGC-cyclic guanosine monophosphate (cGMP) pathway, which is crucial for regulating cardiovascular function.

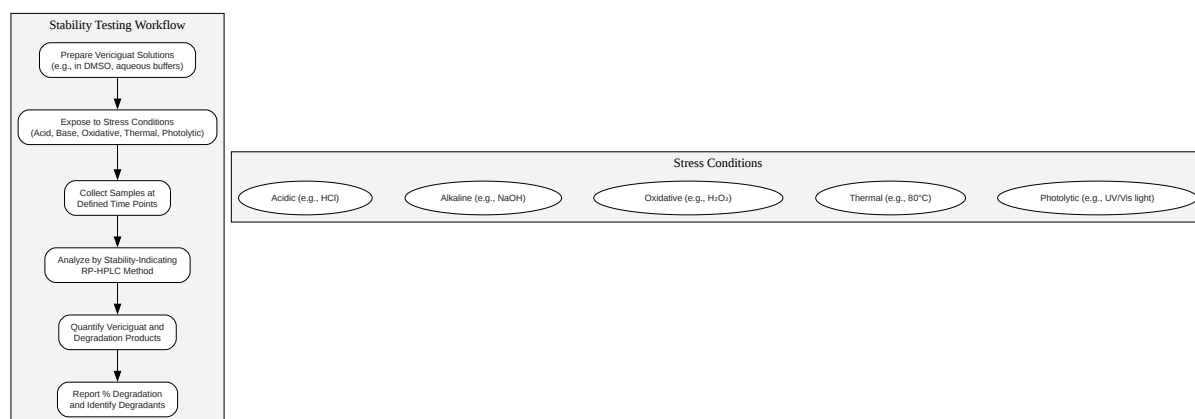


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Caption: **Vericiguat** stimulates sGC, leading to cGMP production and vasodilation.

Experimental Workflow for Vericiguat Stability Testing

The following diagram outlines a typical workflow for assessing the stability of **vericiguat** under various stress conditions.



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Caption: Workflow for assessing **vericiguat** stability under stress conditions.

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